Spectroscopic Characterization of (1-Fluorocyclobutyl)methanamine: A Technical Guide

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Compound of Interest

Compound Name:	*(1-Fluorocyclobutyl)methanamine*
CAS No.:	*883311-84-0*
Cat. No.:	*B1470175*

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Introduction

(1-Fluorocyclobutyl)methanamine is a novel primary amine featuring a unique strained cyclobutyl ring with a fluorine atom at a quaternary carbon center. This structural motif is of significant interest to researchers in drug discovery and medicinal chemistry, as the introduction of fluorine can profoundly influence a molecule's metabolic stability, lipophilicity, and binding affinity. A thorough understanding of its spectroscopic properties is paramount for its unambiguous identification, purity assessment, and for tracking its transformations in chemical reactions.

This technical guide provides an in-depth analysis of the expected spectroscopic data for **(1-Fluorocyclobutyl)methanamine**, including Nuclear Magnetic Resonance (NMR), Infrared (IR), and Mass Spectrometry (MS). As experimental data for this specific compound is not readily available in public databases, this guide leverages predictive models and comparative analysis with structurally related compounds to offer a robust and scientifically grounded interpretation of its spectral characteristics.

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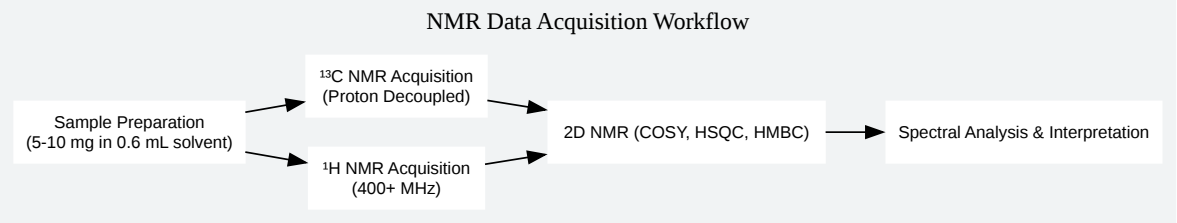
Molecular Structure and Key Features

The structure of **(1-Fluorocyclobutyl)methanamine** presents several key features that will dictate its spectroscopic signature:

- A cyclobutane ring: A four-membered carbocyclic ring known for its puckered conformation and characteristic proton and carbon chemical shifts.
- A quaternary fluorinated carbon (C1): This carbon is bonded to a fluorine atom, the aminomethyl group, and two other carbons of the cyclobutane ring. The high electronegativity of fluorine will significantly influence the chemical shifts of nearby nuclei.
- An aminomethyl group (-CH_2NH_2): This functional group contains a methylene bridge and a primary amine, which will give rise to characteristic signals in both NMR and IR spectra.

Below is a diagram illustrating the molecular structure and atom numbering scheme that will be used for spectral assignments.



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Caption: A streamlined workflow for NMR data acquisition and analysis.

Infrared (IR) Spectroscopy

IR spectroscopy provides valuable information about the functional groups present in a molecule. The IR spectrum of **(1-Fluorocyclobutyl)methanamine** is expected to show characteristic absorption bands for the N-H, C-H, C-N, and C-F bonds.

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Predicted IR Spectral Data

Vibrational Mode	Predicted Wavenumber (cm^{-1})	Intensity
N-H Stretch (primary amine)	3300 - 3500	Medium, two bands
C-H Stretch (aliphatic)	2850 - 3000	Strong
N-H Bend (scissoring)	1590 - 1650	Medium
C-N Stretch	1000 - 1250	Medium
C-F Stretch	1000 - 1100	Strong

Expertise & Experience: Interpreting the IR Spectrum

- N-H Stretching: A primary amine (R-NH_2) will typically show two absorption bands in the 3300-3500 cm^{-1} region, corresponding to the symmetric and asymmetric stretching vibrations of the N-H bonds. [1][2]* C-H Stretching: The C-H stretching vibrations of the cyclobutane and aminomethyl groups will appear as strong bands in the 2850-3000 cm^{-1} region, which is characteristic of sp^3-hybridized carbons. [3]* N-H Bending: The scissoring vibration of the N-H bonds in the primary amine is expected to produce a medium intensity band around 1590-1650 cm^{-1}.

- C-N and C-F Stretching: The C-N and C-F stretching vibrations are both expected in the fingerprint region of the spectrum. The C-F stretch, in particular, is usually a strong and prominent band in the 1000-1100 cm^{-1} range. The C-N stretch is typically of medium intensity and can be found between 1000 and 1250 cm^{-1}.

Experimental Protocol for IR Data Acquisition

- Sample Preparation:
  - Neat Liquid: If the sample is a liquid, a thin film can be prepared between two salt plates (e.g., NaCl or KBr).
  - Solution: Alternatively, the sample can be dissolved in a suitable solvent (e.g., CCl_4) that has minimal IR absorption in the regions of interest.

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- Data Acquisition:
  - Record the spectrum using a Fourier Transform Infrared (FTIR) spectrometer.
  - Scan the sample over the mid-infrared range (typically 4000 to 400 cm^{-1}).
  - A background spectrum of the salt plates or solvent should be recorded and subtracted from the sample spectrum to obtain the final spectrum of the compound.

Mass Spectrometry (MS)

Mass spectrometry is a powerful analytical technique for determining the molecular weight and elemental composition of a compound, as well as providing structural information through fragmentation patterns.

Predicted Mass Spectral Data

- Molecular Ion (M^+): The molecular formula of **(1-Fluorocyclobutyl)methanamine** is $C_5H_{10}FN$. The calculated monoisotopic mass is 103.0801 u. In a high-resolution mass spectrum (HRMS), the observation of an ion with this m/z value would be strong evidence for the presence of the target compound.
- Key Fragmentation Pathways: Electron ionization (EI) would likely lead to several characteristic fragmentation pathways.

m/z	Possible Fragment Ion	Fragmentation Pathway
84	$[M - F]^+$	Loss of a fluorine radical.
73	$[M - CH_2NH_2]^+$	Loss of the aminomethyl radical.
56	$[C_4H_8]^+$	Cleavage of the C-C bond between the ring and the aminomethyl group.
30	$[CH_2NH_2]^+$	The aminomethyl cation, a very common fragment for primary amines.

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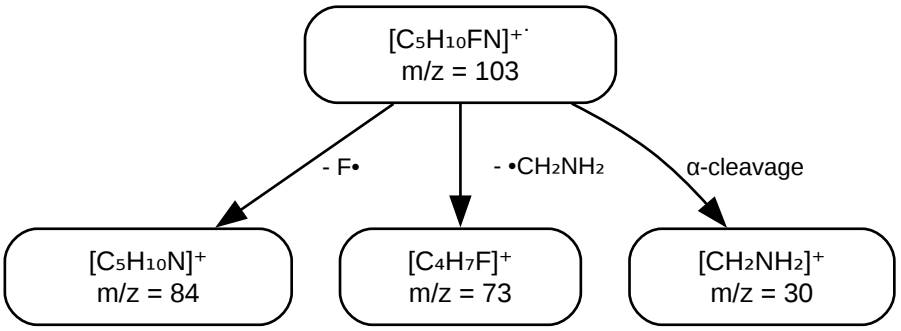
Expertise & Experience: Interpreting the Mass Spectrum

The fragmentation of **(1-Fluorocyclobutyl)methanamine** under EI-MS is expected to be initiated by the ionization of the nitrogen lone pair. The most likely fragmentation pathways would involve the loss of the fluorine atom or the aminomethyl group. The base peak is likely to be the aminomethyl cation at m/z 30, a highly stable fragment.



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Caption: Predicted major fragmentation pathways for **(1-Fluorocyclobutyl)methanamine** in EI-MS.

Experimental Protocol for Mass Spectrometry Data Acquisition

- Sample Introduction: The sample can be introduced into the mass spectrometer via direct infusion (for liquids) or through a gas chromatograph (GC-MS) if the compound is sufficiently volatile.
- Ionization: Electron ionization (EI) at 70 eV is a standard method for generating fragment ions and creating a library-searchable mass spectrum. Electrospray ionization (ESI) would be suitable for detecting the protonated molecule $[M+H]^+$.
- Mass Analysis: A high-resolution mass analyzer (e.g., TOF or Orbitrap) is recommended to determine the accurate mass of the molecular ion and its fragments, which allows for the confirmation of their elemental compositions.

Conclusion

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This technical guide provides a comprehensive overview of the predicted spectroscopic data for **(1-Fluorocyclobutyl)methanamine**. The combination of ^{1}H NMR, ^{13}C NMR, IR, and MS provides a powerful and complementary set of data for the unambiguous identification and characterization of this novel fluorinated amine. The interpretations and experimental protocols outlined herein are designed to serve as a valuable resource for researchers working with this and structurally related compounds in the fields of drug discovery and chemical synthesis. The principles of spectral interpretation based on the influence of the fluorine atom and the cyclobutane ring are broadly applicable to other fluorinated small molecules.

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